

Technical Guide: (+)-Biotin-PEG10-OH

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (+)-Biotin-PEG10-OH

Cat. No.: B10819903

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and applications of **(+)-Biotin-PEG10-OH**, a heterobifunctional linker molecule widely utilized in biomedical research and drug development. This document summarizes its solubility profile, outlines a general experimental workflow for its application, and provides structural and procedural visualizations.

Core Properties of (+)-Biotin-PEG10-OH

(+)-Biotin-PEG10-OH is a molecule that combines the high-affinity binding of biotin to avidin and streptavidin with a 10-unit polyethylene glycol (PEG) spacer, terminating in a hydroxyl group. The PEG linker enhances the water solubility and flexibility of the biotin moiety, making it an ideal tool for various bioconjugation applications.^{[1][2]}

Solubility Data

While specific quantitative solubility data for **(+)-Biotin-PEG10-OH** is not readily available in public literature, the general solubility characteristics of Biotin-PEG compounds are well-established. The hydrophilic nature of the PEG chain significantly influences its solubility profile.^[3]

Table 1: Qualitative Solubility of Biotin-PEG Compounds

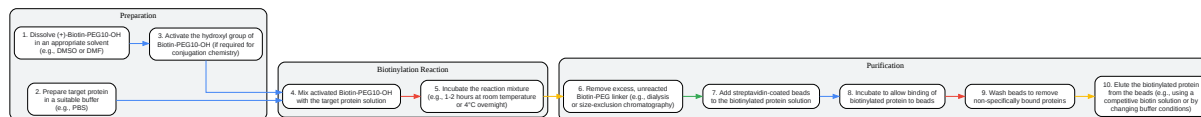
Solvent Classification	Solvent Examples	Solubility
Aqueous	Water, Aqueous Buffers	Soluble[1][4][5]
Polar Aprotic	DMSO, DMF	Soluble[1][4][5]
Chlorinated	Chloroform, Methylene Chloride	Soluble[1][4][5]
Polar Protic	Alcohols (e.g., Ethanol, Methanol)	Limited Solubility[1][4]
Non-Polar	Toluene	Limited Solubility[1][4]
Ethereal	Ether	Not Soluble[4][5]

Experimental Protocols

Detailed experimental protocols are highly dependent on the specific application. However, a general workflow for the biotinylation of a protein followed by its purification is outlined below.

General Workflow: Protein Biotinylation and Affinity Purification

This workflow describes the steps to label a target protein with **(+)-Biotin-PEG10-OH** and subsequently purify it using streptavidin-coated beads.



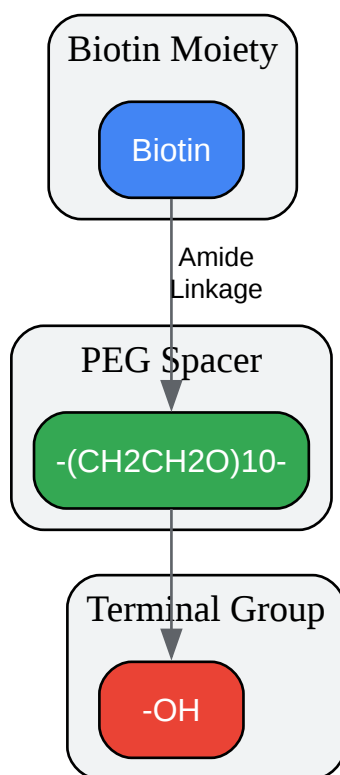
[Click to download full resolution via product page](#)

A generalized workflow for protein biotinylation and purification.

Visualizations

Molecular Structure of (+)-Biotin-PEG10-OH

The structure below illustrates the key components of the (+)-Biotin-PEG10-OH molecule.

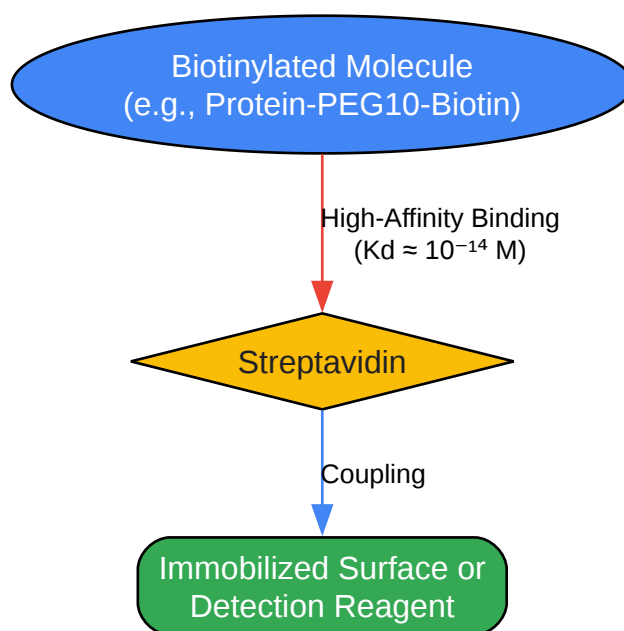


[Click to download full resolution via product page](#)

Key functional components of the (+)-Biotin-PEG10-OH molecule.

Biotin-Streptavidin Interaction Pathway

The high-affinity interaction between biotin and streptavidin is fundamental to many applications of (+)-Biotin-PEG10-OH. This interaction is utilized for detection, immobilization, and purification purposes.



[Click to download full resolution via product page](#)

The interaction pathway between a biotinylated molecule and streptavidin.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. laysanbio.com [laysanbio.com]
- 2. biotinylation.alfa-chemistry.com [biotinylation.alfa-chemistry.com]
- 3. Biotin-PEG10-Acid | BroadPharm [broadpharm.com]
- 4. creativepegworks.com [creativepegworks.com]
- 5. creativepegworks.com [creativepegworks.com]
- To cite this document: BenchChem. [Technical Guide: (+)-Biotin-PEG10-OH]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10819903#biotin-peg10-oh-solubility-data>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com